

ENMD-547 (hydrobromide) solubility and stability issues

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Compound of Interest

Compound Name: ENMD-547 (hydrobromide)

Cat. No.: B1671334

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Technical Support Center: ENMD-547 (hydrobromide)

Disclaimer: This document provides general guidance on the solubility and stability of active pharmaceutical ingredients (APIs). As of the last update, specific experimental data for the solubility and stability of **ENMD-547 (hydrobromide)** is not publicly available. The information presented here is based on established principles of pharmaceutical sciences and should be adapted and verified for your specific experimental conditions.

Frequently Asked Questions (FAQs)

Q1: I am having trouble dissolving **ENMD-547 (hydrobromide)**. What solvents should I try?

A1: For initial screening, it is recommended to assess the solubility of a new compound in a range of solvents with varying polarities. Since ENMD-547 is a hydrobromide salt, it is expected to have some aqueous solubility. Consider the following solvents and solvent systems:

- Aqueous Buffers: Test solubility across a physiologically relevant pH range (e.g., pH 1.2, 4.5, 6.8) to understand the impact of ionization on solubility.^[1]
- Organic Solvents: Common organic solvents used in early-stage drug development include dimethyl sulfoxide (DMSO), ethanol, and methanol.^[2]

- Co-solvent Systems: Mixtures of water and organic solvents (e.g., ethanol/water, DMSO/water) can significantly enhance the solubility of poorly soluble compounds.

Q2: My **ENMD-547 (hydrobromide)** solution appears cloudy or forms a precipitate over time. What could be the cause?

A2: Precipitation can occur due to several factors:

- Supersaturation: The initial concentration may have exceeded the thermodynamic solubility in the chosen solvent system.
- pH Shift: Changes in the pH of the solution can alter the ionization state of the compound, leading to a decrease in solubility.
- Temperature Fluctuation: Solubility is often temperature-dependent. A decrease in temperature can cause the compound to precipitate.
- Solvent Evaporation: Evaporation of a volatile co-solvent can lead to an increase in the concentration of the compound beyond its solubility limit.
- Degradation: The compound may be degrading into less soluble products.

Q3: How can I prevent my compound from precipitating out of solution?

A3: To maintain a clear solution, consider the following:

- Work below the saturation point: Determine the equilibrium solubility and prepare solutions at concentrations below this limit.
- Control the pH: Use buffers to maintain a stable pH where the compound is most soluble.
- Maintain a constant temperature: Store solutions at a controlled temperature.
- Use sealed containers: Prevent solvent evaporation by using tightly sealed vials or containers.
- Consider formulation aids: Excipients such as surfactants or cyclodextrins can sometimes be used to enhance and maintain solubility, though this may not be suitable for all experimental

applications.

Q4: What are the typical storage conditions for a new hydrobromide salt like ENMD-547?

A4: In the absence of specific stability data, it is prudent to store the solid compound and solutions under conditions that minimize degradation. Recommended general storage conditions include:

- Solid Compound: Store in a well-sealed container, protected from light and moisture, at a controlled room temperature or refrigerated (2-8 °C).
- Solutions: Store in tightly sealed, light-protected containers. For short-term storage, refrigeration (2-8 °C) is often suitable. For long-term storage, freezing (-20 °C or -80 °C) may be necessary, but it is crucial to first confirm that the compound is stable to freeze-thaw cycles.

Q5: How do I know if my **ENMD-547 (hydrobromide)** is degrading in solution?

A5: Signs of degradation can include:

- Change in appearance: Discoloration or the formation of precipitates.
- Change in analytical profile: The appearance of new peaks or a decrease in the area of the main compound peak when analyzed by techniques like High-Performance Liquid Chromatography (HPLC). A stability-indicating analytical method should be used to separate the parent compound from any potential degradants.

Troubleshooting Guides

Issue: Poor Solubility in Aqueous Buffers

Possible Cause	Troubleshooting Step
The compound has low intrinsic aqueous solubility.	Determine the equilibrium solubility using the shake-flask method (see Experimental Protocols).
The pH of the buffer is near the isoelectric point of the compound.	Measure the solubility at different pH values to identify the pH of maximum solubility.
The buffer components are interacting with the compound.	Test solubility in different buffer systems (e.g., phosphate, citrate, acetate).

Issue: Inconsistent Results in Biological Assays

Possible Cause	Troubleshooting Step
Precipitation of the compound in the assay medium.	Visually inspect the assay wells for precipitation. Reduce the final concentration of the compound. Increase the concentration of the solubilizing agent (e.g., DMSO), ensuring it is not affecting the biological system.
Degradation of the compound during the assay.	Perform a time-course stability study of the compound in the assay medium under the same conditions (temperature, CO ₂ , etc.) and analyze for degradation.
Adsorption to plasticware.	Use low-bind plates and tubes. Include a pre-incubation step to saturate non-specific binding sites.

Quantitative Data Summary

As no specific quantitative data for **ENMD-547 (hydrobromide)** is publicly available, the following tables provide a template for how such data would be presented.

Table 1: Solubility of **ENMD-547 (hydrobromide)** in Various Solvents

Solvent	Temperature (°C)	Solubility (mg/mL)
Water	25	Data not available
pH 1.2 Buffer	25	Data not available
pH 4.5 Buffer	25	Data not available
pH 6.8 Buffer	25	Data not available
Ethanol	25	Data not available
Methanol	25	Data not available
DMSO	25	Data not available

Table 2: Stability of **ENMD-547 (hydrobromide)** in Solution

Solvent	Storage Condition	Time Point	% Remaining
pH 7.4 Buffer	2-8 °C, protected from light	24 hours	Data not available
pH 7.4 Buffer	25 °C, protected from light	24 hours	Data not available
Plasma	37 °C	4 hours	Data not available

Experimental Protocols

Protocol 1: Determination of Equilibrium Solubility (Shake-Flask Method)

This method is considered the gold standard for determining thermodynamic solubility.^[3]

- Preparation: Add an excess amount of **ENMD-547 (hydrobromide)** solid to a known volume of the desired solvent (e.g., buffer, water) in a sealed vial. The presence of undissolved solid is essential.

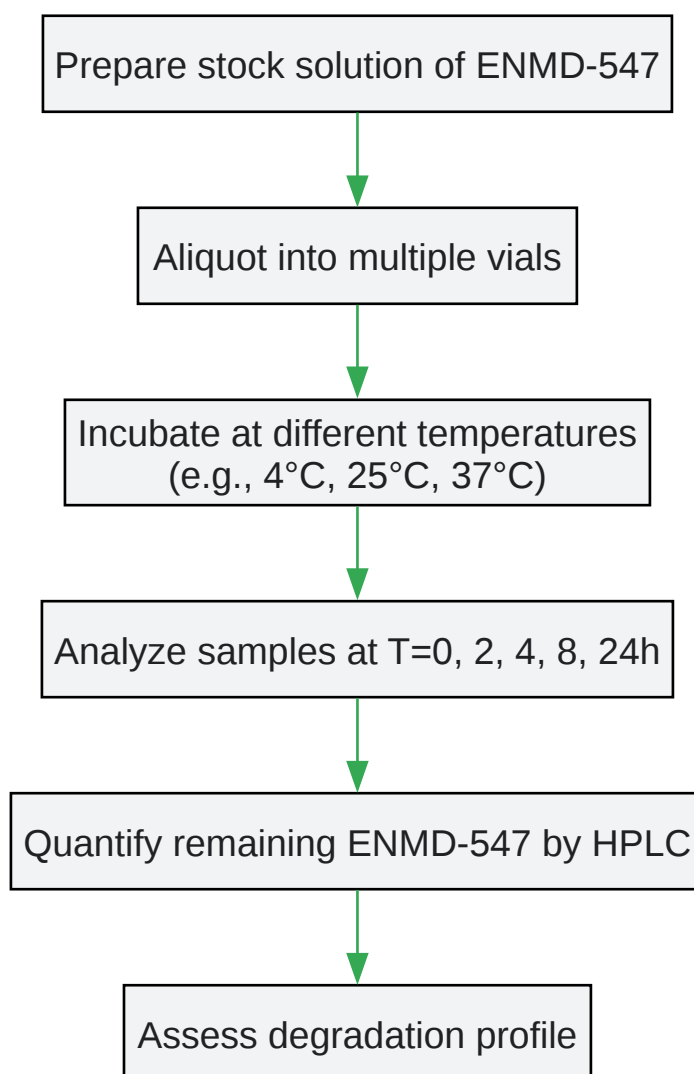
- **Equilibration:** Agitate the vials at a constant temperature (e.g., 25 °C or 37 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).
- **Sample Collection and Preparation:** After equilibration, allow the vials to stand for a short period for the excess solid to settle. Carefully withdraw an aliquot of the supernatant.
- **Separation of Solid:** To avoid contamination with undissolved solid, filter the supernatant through a low-binding filter (e.g., 0.22 µm PVDF) or centrifuge at high speed and collect the clear supernatant.
- **Quantification:** Dilute the clear supernatant with a suitable solvent and quantify the concentration of **ENMD-547 (hydrobromide)** using a validated analytical method, such as HPLC-UV or LC-MS.
- **Reporting:** The solubility is reported as the mean concentration from at least three replicate experiments.^[1]

Protocol 2: Short-Term Stability Assessment in Solution

This protocol assesses the stability of the compound in a specific solvent over a defined period.

- **Solution Preparation:** Prepare a stock solution of **ENMD-547 (hydrobromide)** in the desired solvent at a known concentration.
- **Incubation:** Aliquot the solution into several sealed, light-protected vials. Store the vials under the desired temperature conditions (e.g., 2-8 °C, 25 °C, 37 °C).
- **Time Points:** At predetermined time points (e.g., 0, 2, 4, 8, 24 hours), remove a vial from each storage condition.
- **Analysis:** Analyze the sample immediately using a stability-indicating HPLC method. The initial sample (time 0) serves as the reference.
- **Data Evaluation:** Calculate the percentage of **ENMD-547 (hydrobromide)** remaining at each time point relative to the initial concentration. A significant decrease in the main peak area or the appearance of new peaks suggests degradation.

Visualizations



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